

preventing epimerization Cbz-O-methyl-L-serine

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Cbz-O-methyl-L-ser

CAS No.: 134807-65-1

Cat. No.: S1535236

Get Quote

Core Chemical Data

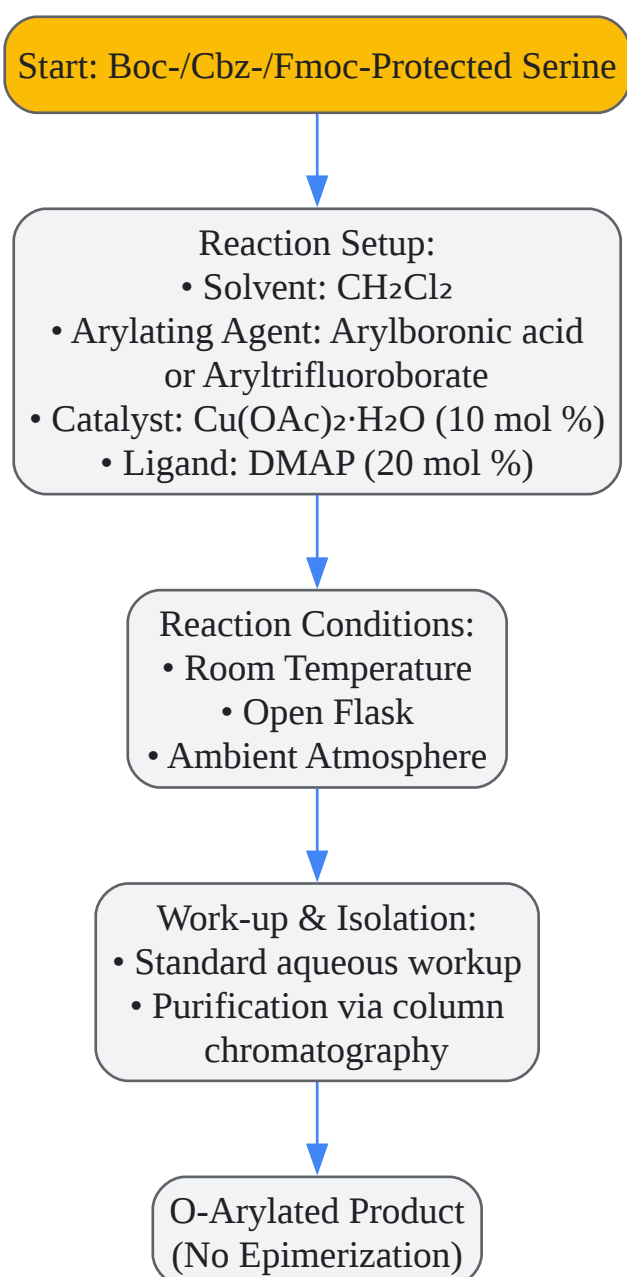
For quick reference, here are the fundamental properties of **Cbz-O-methyl-L-serine** (CAS 1676-81-9) [1] [2].

Property	Specification
CAS Number	1676-81-9 [2]
Molecular Formula	$C_{12}H_{15}NO_5$ [1] [2]
Molecular Weight	253.25 g/mol [1] [2]
Physical Form	Viscous liquid or solid; can appear as a clear waxy solid, or pale yellow liquid [1] [2]
Melting Point	41-43 °C (when solid) [2]
Boiling Point	170 °C at 0.01 mmHg [2]
Specific Rotation [α]	Approximately -13.5° (c=1 in methanol) [1]
Flash Point	>230 °F (approx. >110 °C) [1] [2]

O-Arylation via Chan-Lam Coupling

A common modification of Cbz-protected serine is **O-arylation** to form ethers. Traditional methods using strong bases or Mitsunobu conditions carry a high risk of epimerization at the sensitive alpha-carbon [3].

The **Chan-Lam coupling** provides a milder, epimerization-sparing alternative. The following workflow outlines the optimized protocol using this method [3]:



[Click to download full resolution via product page](#)

Key Advantages for Preventing Epimerization: This method is exceptionally effective at preventing epimerization because it proceeds under **mild, nearly neutral conditions** at **room temperature**, avoiding the strong bases and high heat that promote racemization [3].

Handling and Storage Guidelines

Proper handling is crucial for maintaining the integrity of your compound and experimental results.

- **Storage:** Keep the container sealed in a dry environment at room temperature, and protect it from light by storing it in a dark place [2].
- **Solubility:** It is readily soluble in chloroform and methanol, which is useful for planning reaction solvents [2].
- **Stability:** The Cbz-protecting group is stable to weak acids and bases, which allows for orthogonal protection strategies in complex syntheses [4] [5] [6]. However, it is cleaved by strong acids like HBr and is susceptible to hydrogenolysis [5].

Frequently Asked Questions

How is the Cbz protecting group removed from the final product? The standard method is **hydrogenolysis** using hydrogen gas (H_2) and a palladium catalyst (e.g., Pd/C) [5] [6]. This reaction releases the free amine, toluene, and carbon dioxide. For acid- or base-sensitive molecules, alternative deprotection methods include transfer hydrogenation (using a donor like formic acid) or the use of Lewis acids like $AlCl_3$ in hexafluoroisopropanol (HFIP) [4] [5].

What should I do if my compound is a viscous oil that won't crystallize? This is a common occurrence, as the product is often described as a viscous liquid or syrup [2]. You can often solidify it by **seeding** with a small crystal from a commercial sample (if available) or by using a **sonication bath**. If purification is necessary, techniques like flash column chromatography are effective.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - CBZ - L ester, 95%, Thermo Scientific Chemicals Serine methyl [fishersci.co.uk]
2. N- Cbz - L - serine ester | 1676-81-9 methyl [chemicalbook.com]
3. Copper(II)-Mediated O -Arylation of Protected Serines and Threonines... [pmc.ncbi.nlm.nih.gov]
4. - Cbz Amino Protected Groups [organic-chemistry.org]
5. : N- Cbz & Deprotection Mechanism Protecting Group Cbz Protection [total-synthesis.com]
6. for Amines: Carbamates – Master Organic... Protecting Groups [masterorganicchemistry.com]

To cite this document: Smolecule. [preventing epimerization Cbz-O-methyl-L-serine]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1535236#preventing-epimerization-cbz-o-methyl-l-serine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com